

Technical Guide: Spectroscopic Characterization of 2,4-Dimethylcyclohexane-1-sulfonamide

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Compound of Interest

Compound Name: 2,4-Dimethylcyclohexane-1-sulfonamide

Cat. No.: B13220419

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Executive Summary & Structural Context

2,4-Dimethylcyclohexane-1-sulfonamide (

, MW: 191.29 g/mol) represents a substituted cycloalkane sulfonamide often utilized as a pharmacophore in medicinal chemistry (e.g., in the design of hypoglycemic agents or enzyme inhibitors) or as a chiral building block.

Characterizing this molecule requires careful attention to stereoisomerism. The 1,2,4-substitution pattern on the cyclohexane ring allows for multiple diastereomers (e.g., cis,cis; cis,trans). This guide focuses on the thermodynamic major diastereomer (typically where substituents occupy equatorial positions to minimize 1,3-diaxial strain), while noting diagnostic signals that differentiate isomers.

Structural Parameters[1][2][3][4][5][6][7]

- Core: Cyclohexane ring (Chair conformation).
- Functional Group: Primary Sulfonamide (

) at

.

- Substituents: Methyl groups at

and

.

- Stereochemistry: The relative orientation (axial vs. equatorial) of the methyls and sulfonamide group significantly impacts

NMR coupling constants (

-values) and chemical shifts.

Mass Spectrometry (MS) Profile

Methodology: Electrospray Ionization (ESI) in Positive Mode or Electron Impact (EI, 70 eV).

Fragmentation Logic

Sulfonamides exhibit characteristic fragmentation involving the cleavage of the

and

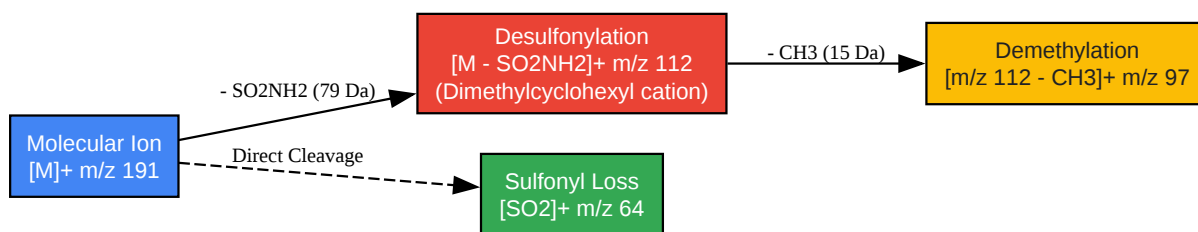
bonds. For cycloalkane sulfonamides, the dominant pathway is often the loss of the sulfonyl moiety to generate a stable carbocation or alkene from the cyclic hydrocarbon core.

Key Diagnostic Ions (EI/ESI):

m/z (approx)	Ion Identity	Mechanism / Notes
191	or	Molecular Ion (weak in EI, strong in ESI).
175		Loss of amino group.
112		Base Peak (Likely). Loss of radical/group. Represents the dimethylcyclohexyl carbocation or radical cation.
97		Loss of methyl group (-15) from the hydrocarbon core (112).
64		Characteristic sulfur dioxide fragment.

Visualization: Fragmentation Pathway

The following diagram illustrates the primary dissociation pathways expected in the MS analysis.



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Figure 1: Predicted mass spectrometric fragmentation pathway for **2,4-dimethylcyclohexane-1-sulfonamide**.

Infrared Spectroscopy (FT-IR)

Methodology: ATR (Attenuated Total Reflectance) or KBr Pellet.

The IR spectrum is dominated by the vibrational modes of the sulfonamide group and the aliphatic skeleton. The

stretches are highly diagnostic and must be present to confirm the functional group.

Frequency ()	Intensity	Assignment	Vibrational Mode
3350 - 3250	Medium/Strong		Asymmetric & Symmetric Stretching (Doublet typical for primary amides).
2960 - 2850	Strong	(Alkyl)	stretching (Cyclohexane ring & Methyls).
1350 - 1320	Strong		Asymmetric Sulfonyl Stretch.
1160 - 1140	Strong		Symmetric Sulfonyl Stretch.
910 - 890	Medium		Stretching vibration. [1]

Nuclear Magnetic Resonance (NMR)

Solvent:

(Preferred for observing exchangeable

protons) or

. Reference: TMS (

0.00 ppm).

NMR (Proton NMR)

The stereochemistry of the 1,2,4-substitution pattern dictates the complexity of the spectrum.

- Assumption: Data below describes the major isomer (likely 1e, 2e, 4e configuration) where substituents are equatorial to minimize steric strain.
- Key Feature: The proton at

(alpha to sulfonyl) will be deshielded compared to the rest of the ring.

Chemical Shift (, ppm)	Multiplicity	Integral	Assignment	Notes
				Exchangeable with
6.60 - 6.90	Broad Singlet	2H		. Shift varies with concentration/solvent (up to 8-9 ppm in DMSO).
				Alpha to Sulfonyl. Axial orientation (
2.85 - 3.10	Multiplet (tt or td)	1H		) usually shows large coupling (
				) with adjacent axial protons.
				Equatorial protons or Methine protons at
1.80 - 1.95	Multiplet	~2H	Ring	.
				Remaining methylene protons (
1.10 - 1.70	Multiplet	~5H	Ring	).
				Methyl group attached to
0.85 - 0.95	Doublet (	3H	(at	.
	)		)	
				Methyl group attached to
0.80 - 0.90	Doublet (	3H	(at	

)

)

.

NMR (Carbon NMR)

The spectrum should display 8 distinct carbon signals (assuming no symmetry plane makes carbons equivalent, which is true for the chiral 1,2,4-substituted system).

Chemical Shift (, ppm)	Carbon Type	Assignment	Reasoning
60.0 - 65.0	CH	(Alpha)	Deshielded by the electron-withdrawing Sulfonyl group.
35.0 - 45.0	CH		Methine carbons carrying methyl groups.
30.0 - 35.0			Methylene carbons of the ring.
20.0 - 23.0			Methyl substituent (Equatorial methyls typically resonate downfield of axial ones).
18.0 - 22.0			Methyl substituent.

Experimental Protocols

Protocol A: Sample Preparation for NMR

To ensure high-resolution data and accurate integration:

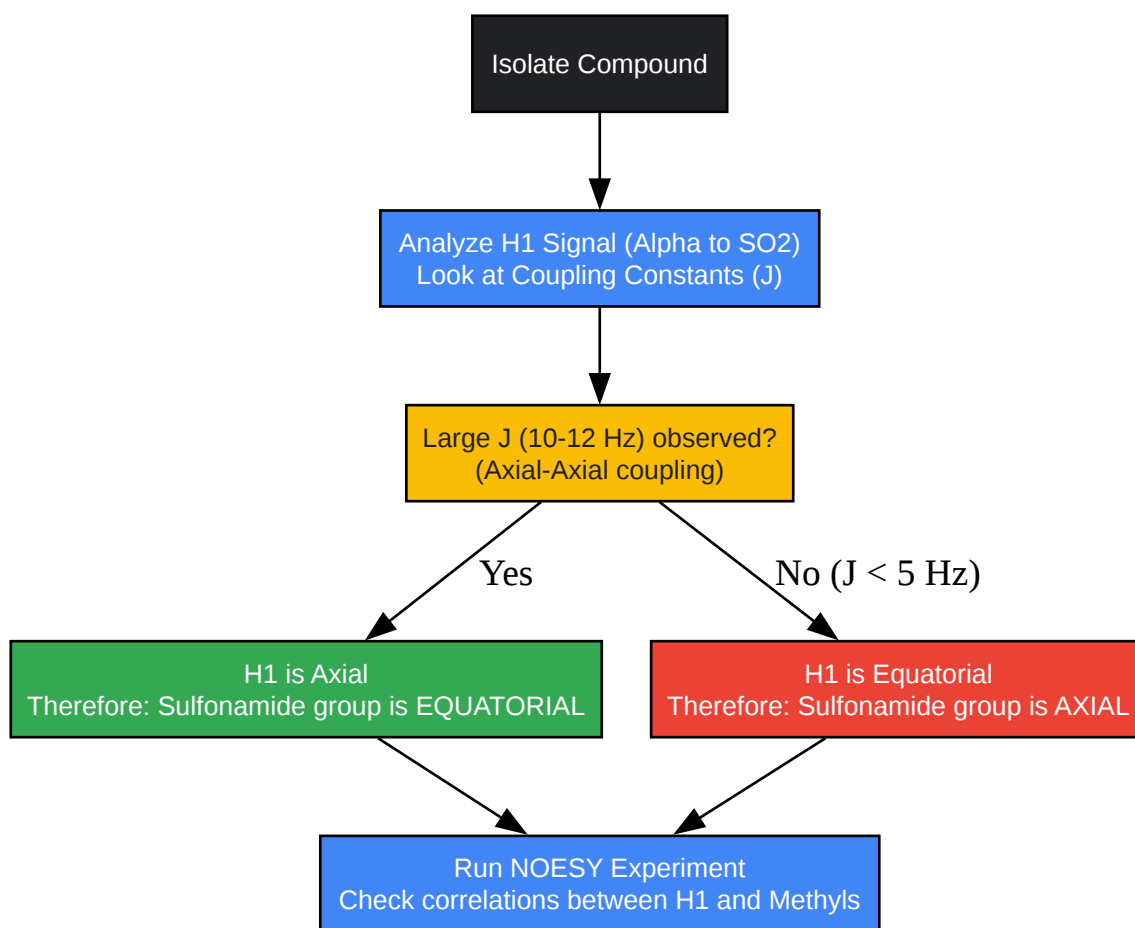
- Solvent Selection: Use DMSO-d6 (99.9% D) if the sulfonamide protons () are of specific interest, as they appear as sharp distinct peaks due to hydrogen bonding with the solvent. Use CDCl3 for routine structural verification, though

protons may appear broadened or flattened.

- Concentration: Dissolve 5-10 mg of sample in 0.6 mL of solvent.
- Filtration: Filter the solution through a cotton plug within a glass pipette into the NMR tube to remove suspended solids that cause line broadening.

Protocol B: Stereochemical Assignment Workflow

Because **2,4-dimethylcyclohexane-1-sulfonamide** can exist as diastereomers, the following logic flow is used to determine the specific isomer present.



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Figure 2: Workflow for stereochemical assignment using ^1H NMR coupling constants.

References

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- Klagkou, K., et al. (2003). Fragmentation pathways of sulphonamides under electrospray tandem mass spectrometric conditions. Rapid Communications in Mass Spectrometry, 17(21), 2373-2379. [Link](#) (Basis for sulfonamide fragmentation logic).

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Sources

- [1. 2,4-DIMETHYLHEXANE\(589-43-5\) 13C NMR spectrum \[chemicalbook.com\]](#)
- [2. spectrabase.com \[spectrabase.com\]](#)
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